

Application Notes and Protocols for T-2307

Solution Preparation

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Compound of Interest

Compound Name: T-2307

Cat. No.: B1509299

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Abstract

T-2307 is a potent, broad-spectrum arylamidine antifungal agent with a novel mechanism of action. It demonstrates significant activity against a wide range of clinically important fungal pathogens, including resistant strains. These application notes provide detailed protocols for the preparation of **T-2307** solutions for use in both in vitro and in vivo experimental settings. Adherence to these guidelines will ensure consistent and reliable results in preclinical research and drug development studies.

Chemical Properties and Mechanism of Action

T-2307's unique antifungal effect stems from its targeted disruption of mitochondrial function in fungal cells.

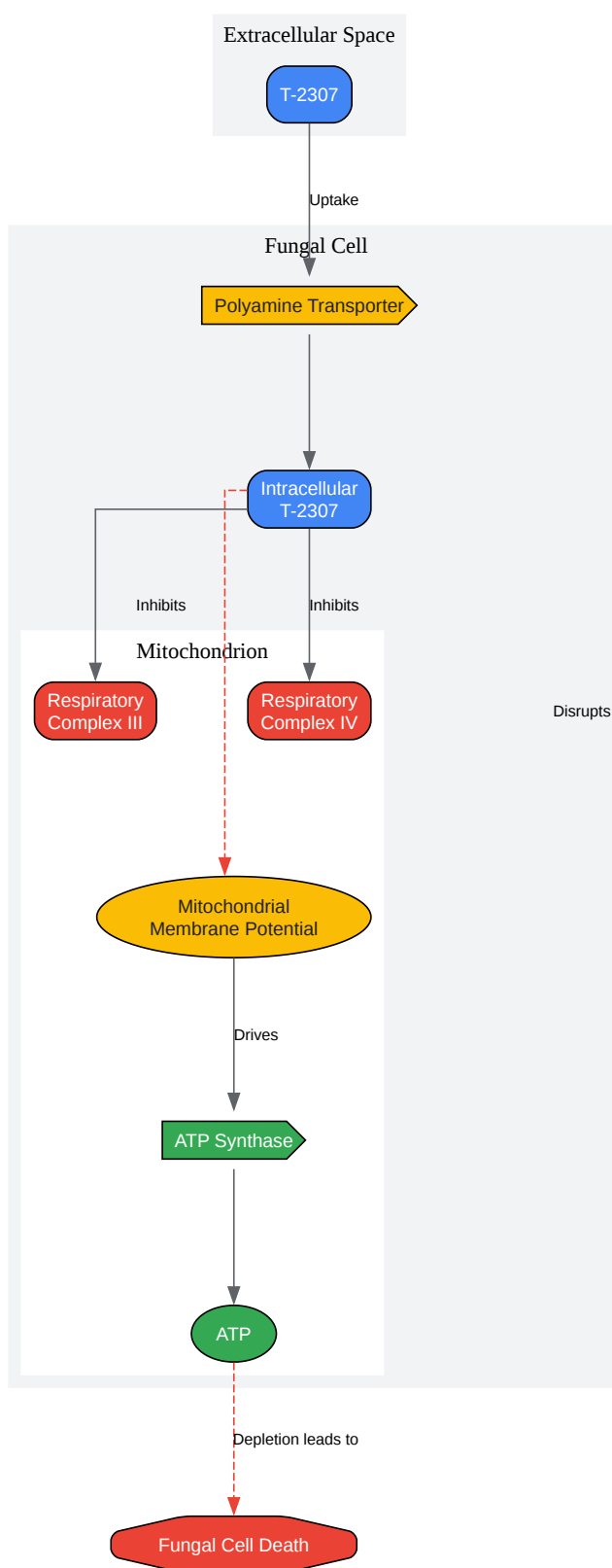
Mechanism of Action:

- **Selective Uptake:** **T-2307** is actively transported into yeast cells via a specific polyamine transporter system.[\[1\]](#)[\[2\]](#)
- **Mitochondrial Targeting:** Once inside the cell, **T-2307** accumulates in the mitochondria.
- **Inhibition of Respiratory Chain:** It specifically inhibits the function of mitochondrial respiratory chain complexes III and IV.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- **Disruption of Membrane Potential:** This inhibition leads to a collapse of the mitochondrial membrane potential.[\[1\]](#)[\[4\]](#)
- **ATP Depletion and Cell Death:** The disruption of mitochondrial function results in a sharp decrease in intracellular ATP levels, leading to energy depletion and ultimately, fungal cell death.[\[1\]](#)[\[2\]](#)

This targeted mechanism of action contributes to its potent antifungal activity and selectivity for fungal over mammalian cells.[\[4\]](#)

Signaling Pathway of T-2307



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Caption: Mechanism of action of **T-2307** in fungal cells.

Physicochemical and Solubility Data

The following table summarizes the key physicochemical and solubility properties of **T-2307**.

Parameter	Value
Appearance	Off-white to light brown solid
Molecular Formula	C ₂₅ H ₃₅ N ₅ O ₂
Molecular Weight	437.58 g/mol
Solubility	
DMSO	50 mg/mL (with ultrasonication and pH adjustment to 3 with HCl)[3]
Water	10 mg/mL (in sterile water)[2]
Storage (Powder)	-20°C for 3 years
Storage (Solutions)	-80°C for 6 months; -20°C for 1 month (aliquoting is recommended to avoid freeze-thaw cycles)[1]

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **T-2307** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- 1N Hydrochloric Acid (HCl)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Ultrasonic water bath

Procedure:

- Weigh the desired amount of **T-2307** powder in a sterile tube.
- Add the required volume of DMSO to achieve a final concentration of 50 mg/mL.
- Vortex briefly to suspend the powder.
- Place the tube in an ultrasonic water bath and sonicate until the solution is clear.
- Adjust the pH of the solution to 3 by adding a small volume of 1N HCl.
- Vortex to mix thoroughly.
- Aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for up to 1 month or -80°C for up to 6 months.[\[1\]](#)

Materials:

- **T-2307** powder
- Sterile, nuclease-free water
- Sterile, conical-bottom microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- Weigh the desired amount of **T-2307** powder in a sterile tube.
- Add the required volume of sterile water to achieve a final concentration of 10 mg/mL.[\[2\]](#)
- Vortex vigorously until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile tubes.
- Store the aliquots at -20°C for up to 1 month or -80°C for up to 6 months.[\[1\]](#)

Preparation of Working Solutions for In Vitro Assays

Materials:

- **T-2307** stock solution (from Protocol 3.1.1 or 3.1.2)
- Appropriate sterile culture medium (e.g., RPMI 1640 with MOPS buffer, pH 7.0)
- Sterile 96-well microtiter plates
- Fungal inoculum prepared according to standard protocols (e.g., CLSI M27-A3)

Procedure:

- Thaw an aliquot of the **T-2307** stock solution at room temperature.
- Prepare an intermediate dilution of the stock solution in the culture medium.
- Perform serial two-fold dilutions of the intermediate solution directly in the 96-well plate to achieve the desired final concentration range.
- Ensure the final concentration of DMSO in the assay wells is below a level that affects fungal growth (typically $\leq 1\%$).
- Add the standardized fungal inoculum to each well.
- Incubate the plates under the appropriate conditions for the fungal species being tested.
- Determine the MIC as the lowest concentration of **T-2307** that causes a significant inhibition of growth.^{[5][6]}

Preparation of Solutions for In Vivo Studies

Materials:

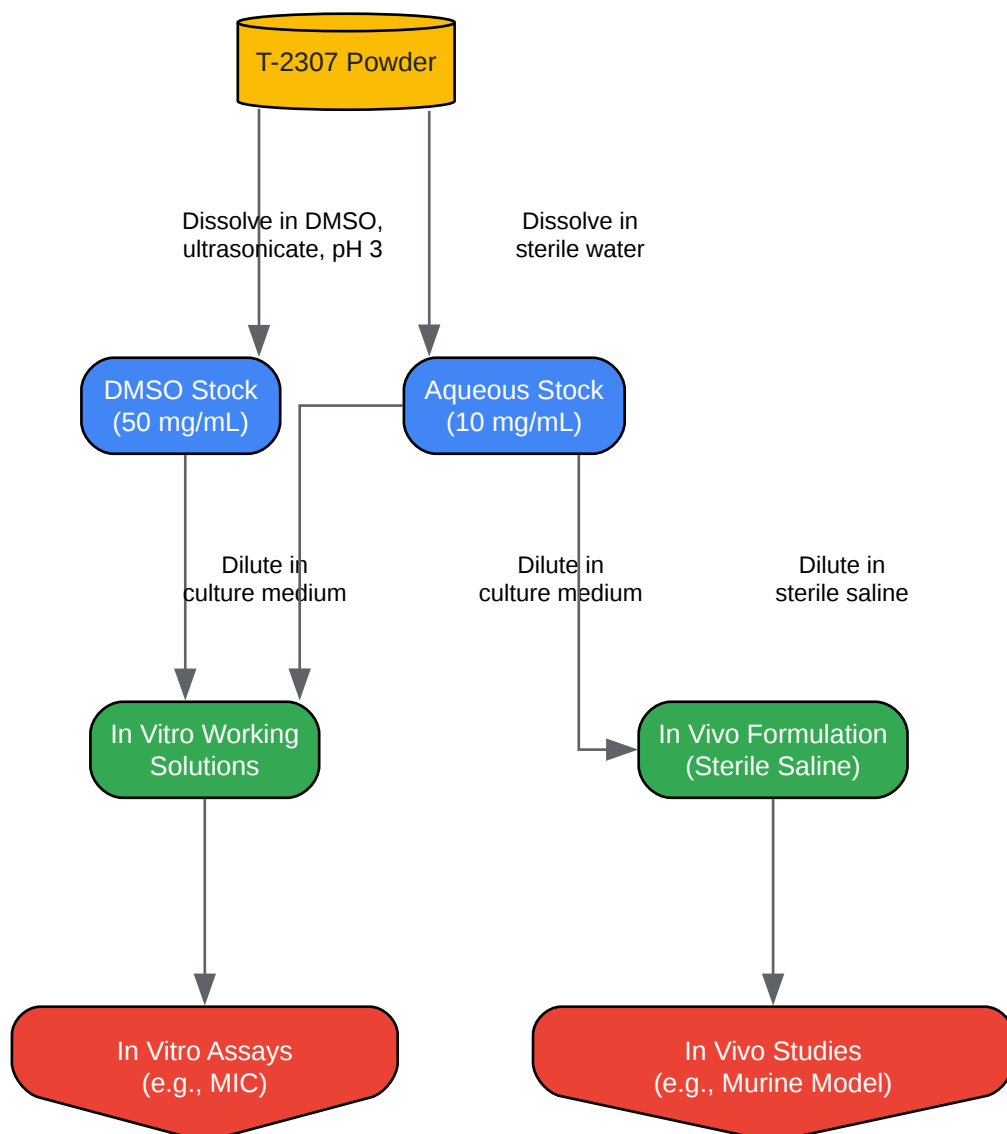
- **T-2307** powder or a pre-made aqueous stock solution
- Sterile physiological saline (0.9% NaCl)

- Sterile vials

Procedure:

- Calculate the total amount of **T-2307** required based on the dosing regimen and the number of animals.
- If starting from powder, dissolve it directly in the required volume of sterile physiological saline to achieve the final desired concentration for injection.
- If using an aqueous stock solution, dilute it with sterile physiological saline to the final concentration.
- Ensure the final solution is clear and free of particulates.
- This formulation is suitable for subcutaneous administration.[2][5][7] Efficacy has been shown to be similar between subcutaneous and intravenous routes of administration.[5]

Experimental Workflow



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Caption: Workflow for **T-2307** solution preparation.

Safety Precautions

- Handle **T-2307** powder in a chemical fume hood or a ventilated enclosure.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

By following these detailed protocols, researchers can confidently prepare **T-2307** solutions for a variety of experimental applications, ensuring the accuracy and reproducibility of their findings.

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